

# Review of dibenzofuran-based organic compounds

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## Compound of Interest

Compound Name: 3-Dibenzofurancarboxylic acid

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An In-depth Technical Guide to Dibenzofuran-Based Organic Compounds for Researchers, Scientists, and Drug Development Professionals

## Abstract

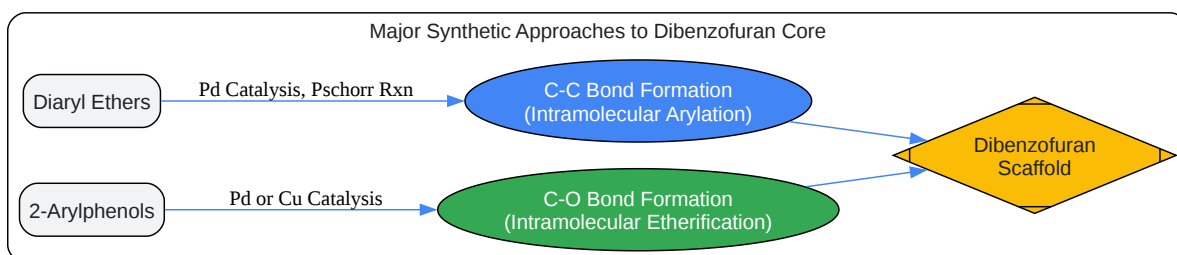
Dibenzofuran (DBF) is a thermally robust, heterocyclic aromatic compound composed of two benzene rings fused to a central furan ring.[1][2][3] This structural motif is not only a component of coal tar and creosote but is also found in a variety of natural products, from lichens and fungi to higher plants.[1][2][4] The rigid, planar architecture and unique electronic properties of the dibenzofuran core have established it as a privileged scaffold in both medicinal chemistry and materials science. In drug discovery, dibenzofuran derivatives have demonstrated a wide spectrum of pharmacological activities, including potent anticancer, antibacterial, anti-inflammatory, and kinase-inhibiting properties.[5][6][7] In materials science, their high thermal stability and charge transport capabilities make them exemplary candidates for advanced applications such as organic light-emitting diodes (OLEDs).[7][8][9] This guide provides a comprehensive overview of the dibenzofuran core, detailing its fundamental properties, key synthetic methodologies, and its burgeoning applications in drug development and organic electronics, offering field-proven insights for professionals in these areas.

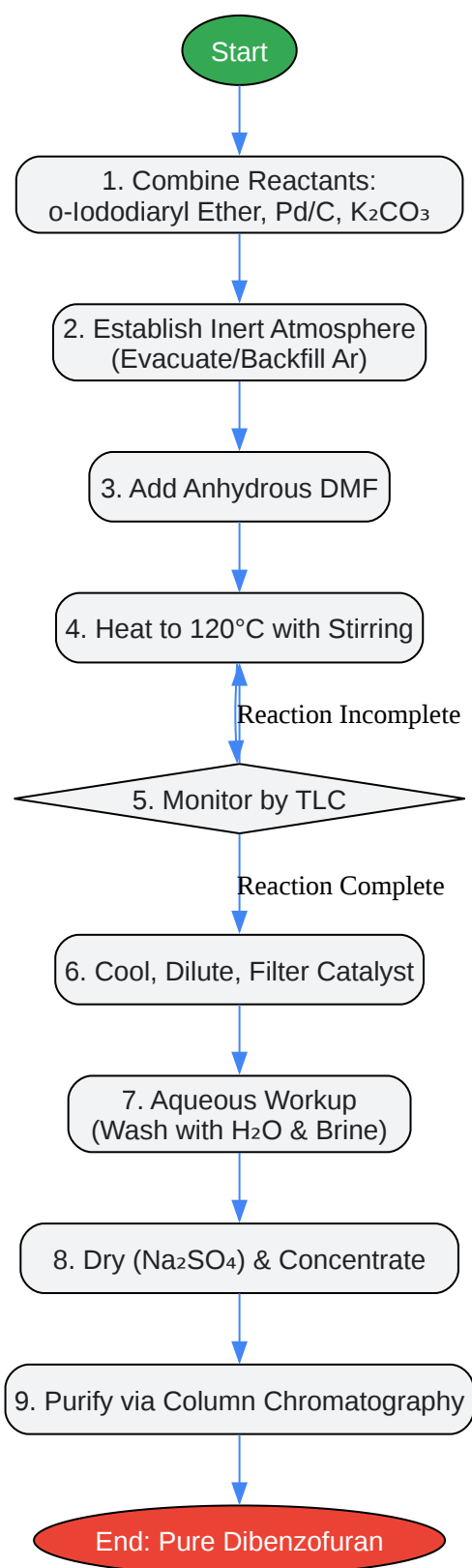
## The Dibenzofuran Core: Structure and Properties

Dibenzofuran is a white, volatile solid organic compound, soluble in nonpolar organic solvents.[1] Its structure consists of a furan ring ortho-fused with two benzene rings, creating a planar, aromatic system.[1][10] This planarity and aromaticity are central to its utility, contributing to

favorable stacking interactions and electronic communication when incorporated into larger molecular architectures.

The parent compound, dibenzofuran, is relatively non-toxic and is even used as a high-temperature heat transfer agent due to its thermal robustness and convenient liquid range.<sup>[1]</sup><sup>[3]</sup> However, its derivatives, particularly polychlorinated dibenzofurans (PCDFs), can be significantly more toxic and are classified as environmental pollutants.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>





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